

13C NMR spectral analysis of 4-(2-Isothiocyanatophenyl)morpholine

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Compound of Interest

Compound Name: 4-(2-Isothiocyanatophenyl)morpholine

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An In-Depth Technical Guide to the 13C NMR Spectral Analysis of **4-(2-Isothiocyanatophenyl)morpholine**

A Predictive and Comparative Analysis for Structural Elucidation

For researchers and professionals in drug development, the unambiguous structural confirmation of novel chemical entities is a cornerstone of a successful research program. Nuclear Magnetic Resonance (NMR) spectroscopy, particularly 13C NMR, provides direct insight into the carbon framework of a molecule.^[1] This guide presents an in-depth predictive analysis of the 13C NMR spectrum of **4-(2-isothiocyanatophenyl)morpholine**, a compound featuring a unique combination of a morpholine heterocycle, a substituted aromatic ring, and a reactive isothiocyanate group.

As no experimentally determined 13C NMR spectrum for this specific molecule is publicly available, this guide will leverage established principles of NMR spectroscopy and comparative data from structurally related compounds to predict its spectral features. This approach not only

provides a valuable reference for scientists who may synthesize this compound but also serves as a pedagogical tool for interpreting complex NMR spectra.

Foundational Principles: Interpreting ^{13}C NMR Spectra

^{13}C NMR spectroscopy offers several advantages for structural analysis, including a wide chemical shift range (typically 0-220 ppm) that minimizes signal overlap, a common challenge in ^1H NMR.^{[2][3]} The key features of a standard proton-decoupled ^{13}C NMR spectrum are:

- **Number of Signals:** Corresponds to the number of chemically non-equivalent carbon atoms in the molecule.^{[2][3]}
- **Chemical Shift (δ):** The position of a signal along the x-axis (in ppm) is dictated by the electronic environment of the carbon nucleus. Electronegative atoms (like oxygen and nitrogen) or groups cause a "deshielding" effect, shifting the corresponding carbon signal downfield (to a higher ppm value).^{[2][4]}
- **Signal Intensity:** In standard acquisitions, peak intensities are not reliably proportional to the number of carbons. Quaternary carbons (those with no attached protons) often appear as weaker signals due to longer relaxation times and the absence of the Nuclear Overhauser Effect (NOE).^{[2][5]}

Predicted ^{13}C NMR Spectrum of 4-(2-Isothiocyanatophenyl)morpholine

To predict the spectrum, we will dissect the molecule into its three core components: the morpholine ring, the disubstituted phenyl ring, and the isothiocyanate group.

Caption: Structure of 4-(2-Isothiocyanatophenyl)morpholine with carbon numbering.

Morpholine Moiety (C2/C6 and C3/C5)

In unsubstituted morpholine, the two carbons adjacent to the oxygen (C-2, C-6) are equivalent, as are the two carbons adjacent to the nitrogen (C-3, C-5).

- C-2, C-6 (O-CH₂): These carbons are deshielded by the highly electronegative oxygen atom and typically resonate around 67-68 ppm.^{[6][7][8]}
- C-3, C-5 (N-CH₂): These carbons are less deshielded and appear further upfield, around 46-48 ppm.^{[6][7][8]}

In **4-(2-Isothiocyantophenyl)morpholine**, the nitrogen is attached to the phenyl ring. This N-arylation typically causes a slight downfield shift for the adjacent carbons (C-3, C-5) compared to unsubstituted morpholine. Therefore, we can predict:

- Predicted δ for C-2, C-6: ~67.5 ppm
- Predicted δ for C-3, C-5: ~49.0 ppm

Phenyl Ring Moiety (C1' to C6')

The chemical shifts of the aromatic carbons are influenced by the two substituents: the morpholino group at C1' and the isothiocyanate group at C2'.

- The morpholino group is a moderate electron-donating group through the nitrogen lone pair. It will shield the ortho (C2', C6') and para (C4') positions, shifting them upfield, while the ipso-carbon (C1') is shifted downfield.
- The isothiocyanate group (-NCS) is an electron-withdrawing group with a significant magnetic anisotropy effect. It will generally cause a downfield shift for the carbons of the ring, particularly the ipso-carbon (C2').

Considering these combined effects, a qualitative prediction can be made:

- C1' (ipso- to Morpholine): Expected to be downfield due to attachment to nitrogen. Predicted δ : ~150 ppm.
- C2' (ipso- to -NCS): Expected to be downfield due to the electron-withdrawing nature of the NCS group. Predicted δ : ~135 ppm.
- C3', C4', C5', C6': These will be influenced by both groups, leading to a complex pattern in the aromatic region, typically between 115-130 ppm.

Isothiocyanate Carbon (C7')

The carbon of the isothiocyanate (-N=C=S) group has a characteristic chemical shift. Literature data for various aryl isothiocyanates place this signal in the range of 125-140 ppm.[9] However, a critical consideration, often encountered in the field, is the potential for this signal to be very broad or even undetectable ("near-silence").[10][11] This phenomenon is attributed to two factors:

- **Fast Quadrupolar Relaxation:** The adjacent ^{14}N nucleus (a quadrupolar nucleus, $I=1$) can induce rapid relaxation of the ^{13}C nucleus, leading to significant signal broadening.
- **Conformational Dynamics:** Flexibility and rapid changes in the bond angles of the isothiocyanate group can also contribute to line broadening.[10][11]

Therefore, while we predict a signal, its observation may require optimized experimental parameters.

- Predicted δ for C7' (-NCS): ~ 130 ppm (potentially broad).

Summary of Predicted Chemical Shifts

Carbon Atom(s)	Moiety	Predicted Chemical Shift (δ , ppm)	Rationale / Comments
C-2, C-6	Morpholine	~67.5	Adjacent to electronegative oxygen.
C-3, C-5	Morpholine	~49.0	Adjacent to nitrogen, shifted slightly downfield by N-aryl substitution.
C1'	Phenyl	~150.0	Ipso-carbon attached to the morpholino nitrogen. Quaternary (weak signal).
C2'	Phenyl	~135.0	Ipso-carbon attached to the -NCS group. Quaternary (weak signal).
C7' (-NCS)	Isothiocyanate	~130.0	Characteristic shift for isothiocyanates. May be broad or unobserved. [10] [11]
C3', C4', C5', C6'	Phenyl	115 - 130	Aromatic region; specific assignments require experimental data or advanced computation.

Comparative Spectral Analysis

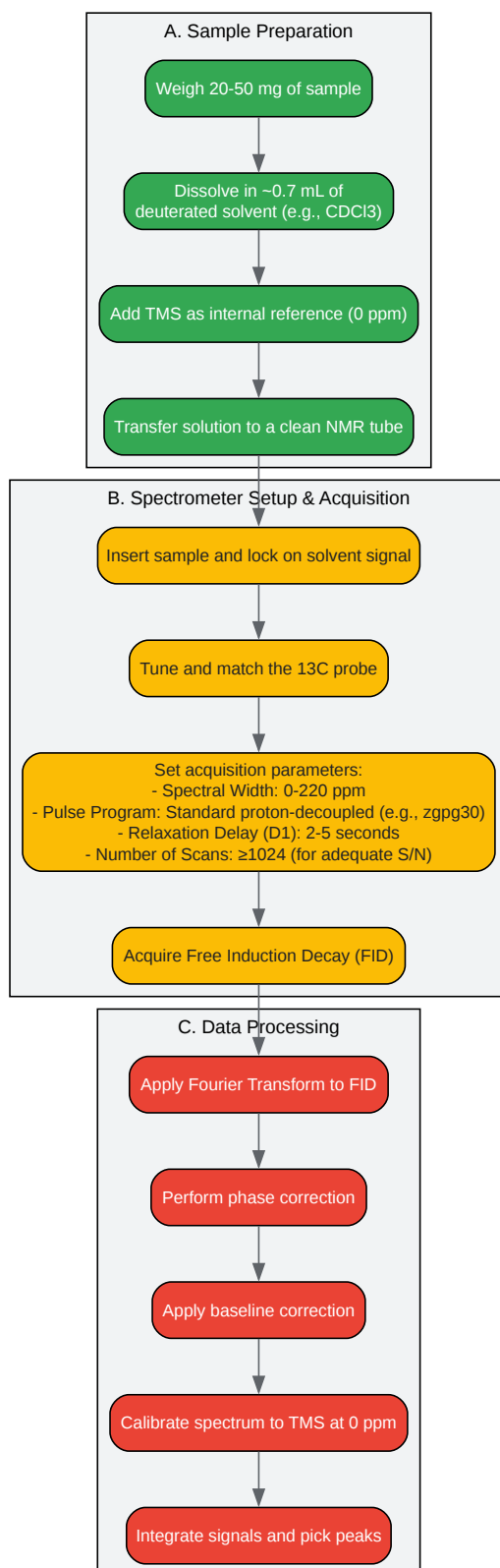
To ground our predictions, we compare the expected spectrum of our target molecule with the known ^{13}C NMR data of its constituent parts and related structures.

Compound	Morpholine Carbons (ppm)	Phenyl Carbons (ppm)	Other (ppm)
Morpholine	C2/6: ~67.8, C3/5: ~46.2[8]	N/A	N/A
N-Phenylmorpholine	C2/6: ~67.0, C3/5: ~49.5	ipso: ~151, ortho: ~116, meta: ~129, para: ~120	N/A
Phenyl Isothiocyanate	N/A	ipso: ~132, ortho/meta: ~126-129, para: ~131	-NCS: ~136
4-(2-Isothiocyanatophenyl)morpholine (Predicted)	C2/6: ~67.5, C3/5: ~49.0	Complex pattern from 115-150	-NCS: ~130

This comparison validates our predictions. The morpholine carbon shifts in N-phenylmorpholine are very close to our predicted values. Similarly, the chemical shifts of the aromatic and isothiocyanate carbons in phenyl isothiocyanate provide a solid baseline for our estimations for the target molecule.

Experimental Protocol for Data Acquisition

Acquiring a high-quality, interpretable ^{13}C NMR spectrum requires a standardized and robust protocol. The following steps outline a self-validating workflow for the analysis of **4-(2-isothiocyanatophenyl)morpholine**.



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Caption: Standard workflow for ¹³C NMR spectral acquisition and processing.

Step-by-Step Methodology

- Sample Preparation:
 - Accurately weigh 20-50 mg of **4-(2-isothiocyanatophenyl)morpholine** into a clean, dry vial.^[8] A higher concentration is needed for ¹³C NMR compared to ¹H NMR due to the low natural abundance (1.1%) of the ¹³C isotope.^[2]
 - Add approximately 0.7 mL of a suitable deuterated solvent, such as chloroform-d (CDCl₃) or dimethyl sulfoxide-d₆ (DMSO-d₆). The choice of solvent is critical as it must fully dissolve the compound without reacting with it.
 - Add a small amount of tetramethylsilane (TMS) to serve as an internal reference standard, defining the 0.0 ppm point in the spectrum.
 - Ensure the sample is fully dissolved, then transfer the clear solution into a high-quality 5 mm NMR tube.
- NMR Spectrometer Setup and Data Acquisition:
 - Insert the NMR tube into the spectrometer's magnet.
 - Locking and Shimming: Lock the spectrometer onto the deuterium signal of the solvent to stabilize the magnetic field. Shim the magnetic field to achieve maximum homogeneity, which results in sharp, symmetrical peaks.
 - Tuning: Tune the ¹³C probe to the correct frequency to ensure maximum signal transmission and sensitivity.
 - Acquisition Parameters: Set up a standard proton-decoupled experiment.^[12]
 - Spectral Width: Set to a range that encompasses all expected carbon signals, typically 0 to 220 ppm.^[2]
 - Pulse Sequence: Use a standard pulse program with broadband proton decoupling to ensure all carbon signals appear as singlets.^[3]

- Relaxation Delay (d1): Set a delay of 2-5 seconds between pulses. This is a crucial parameter; a longer delay allows quaternary carbons to fully relax, providing more accurate relative signal intensities, though it increases the total experiment time.[13]
- Number of Scans (ns): A large number of scans (e.g., 1024, 2048, or more) will be necessary to achieve an adequate signal-to-noise ratio, especially for detecting weak quaternary carbon signals.[13]
- Begin the acquisition.
- Data Processing:
 - Once the acquisition is complete, the resulting Free Induction Decay (FID) signal is processed.
 - Fourier Transformation: The time-domain FID is converted into a frequency-domain spectrum.
 - Phase and Baseline Correction: The spectrum is manually or automatically phase-corrected to ensure all peaks are in the positive absorptive mode. The baseline is corrected to be flat and at zero intensity.
 - Referencing: The spectrum is calibrated by setting the TMS peak to exactly 0.0 ppm.
 - Peak Picking: The final step is to identify the chemical shift of each peak in the spectrum for subsequent analysis and assignment.

Conclusion

While awaiting experimental verification, this guide provides a robust, theoretically grounded prediction of the ^{13}C NMR spectrum of **4-(2-isothiocyanatophenyl)morpholine**. By dissecting the molecule and comparing it to known analogues, we have assigned probable chemical shift ranges for each unique carbon atom. Key predictive insights include the characteristic shifts for the morpholine carbons, the complex pattern in the aromatic region due to disubstitution, and the potentially broad and elusive nature of the isothiocyanate carbon signal. The provided experimental workflow offers a clear and reliable path for researchers to acquire high-quality

data for this molecule, enabling confident structural confirmation and furthering research in their respective fields.

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